

Demeclocycline Hydrochloride: A Potent Inducer for Tetracycline-Regulated Gene Expression Systems

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Compound of Interest

Compound Name: *Demeclocycline hydrochloride*

Cat. No.: *B560012*

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Shanghai, China – November 5, 2025 – For researchers and drug development professionals leveraging tetracycline-inducible gene expression systems, **Demeclocycline hydrochloride** emerges as a viable and potent alternative to the commonly used doxycycline. This application note provides a detailed overview of **Demeclocycline hydrochloride**'s function in these systems, alongside comparative data and experimental protocols to guide its effective use.

Introduction to Tetracycline-Inducible Systems

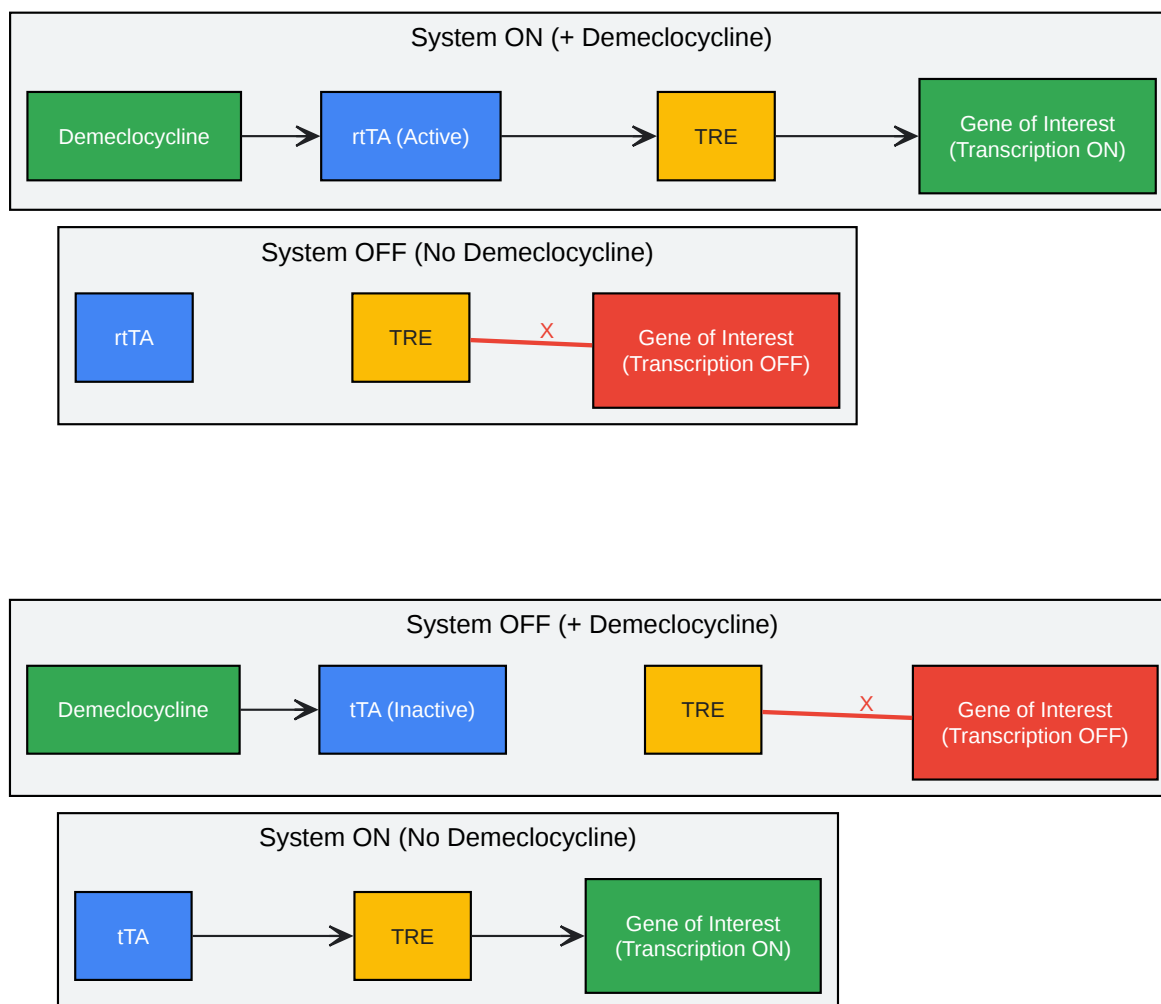
Tetracycline-inducible gene expression systems, such as the popular Tet-On and Tet-Off systems, offer a powerful tool for the precise control of gene expression in eukaryotic cells.[1] [2] These systems rely on the specific binding of a tetracycline repressor protein (TetR) to a tetracycline operator (tetO) sequence, which controls the transcription of a gene of interest.[2] The presence or absence of a tetracycline derivative, the inducer, modulates this binding and, consequently, gene expression.[1][2] While doxycycline is the most frequently used inducer, other tetracycline analogs, including **Demeclocycline hydrochloride**, can also effectively regulate these systems.

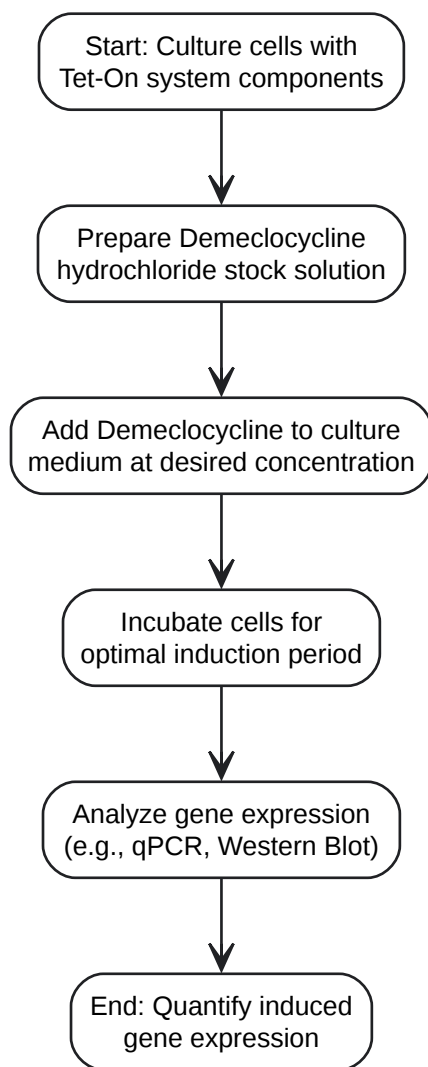
Demeclocycline hydrochloride, a member of the tetracycline family of antibiotics, functions by binding to the 30S ribosomal subunit, thereby inhibiting protein synthesis in bacteria. This

same mechanism of binding to the core tetracycline structure allows it to interact with the TetR protein, making it a functional component in inducible gene expression systems.

Signaling Pathway and Experimental Workflow

The functionality of **Demeclocycline hydrochloride** within the Tet-On and Tet-Off systems is depicted in the following diagrams.





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References

- 1. Tet-On Systems For Doxycycline-inducible Gene Expression - PMC [pmc.ncbi.nlm.nih.gov]
- 2. addgene.org [addgene.org]

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